

Personal protective equipment for handling 1-(2-Chloroethyl)pyrrolidine

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)pyrrolidine

Cat. No.: B1346828

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Essential Safety and Handling Guide for 1-(2-Chloroethyl)pyrrolidine

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **1-(2-Chloroethyl)pyrrolidine** hydrochloride (CAS No: 7250-67-1). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

1-(2-Chloroethyl)pyrrolidine hydrochloride is classified with the following hazards:

- Skin irritation (Category 2)[1][2]
- Serious eye irritation (Category 2)[1][2]
- Specific target organ toxicity — single exposure (Category 3), may cause respiratory irritation[1][2][3]
- Harmful if swallowed or if inhaled[3]

Signal Word: Warning[2][3][4]

Hazard Statements:

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]
- H302 + H332: Harmful if swallowed or if inhaled.[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Guidelines
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A face shield is recommended where splashing is a risk.[5]	Must be worn at all times when handling the substance.
Skin Protection	Chemical-resistant, impervious gloves (e.g., Neoprene/Nitrile) inspected before use.[4][5] Wear a flame-resistant lab coat (e.g., Nomex®) buttoned, and long-sleeved clothing.[4][5]	Gloves must be disposed of after contact or use.[5] Contaminated clothing should be removed and washed before reuse.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 136 approved full-face respirator if exposure limits are exceeded or irritation is experienced.[3][4]	Required when engineering controls like fume hoods are not sufficient to maintain exposure below permissible limits.[5]
Footwear	Closed-toe, closed-heel shoes that cover the entire foot.[5]	Must be worn in any area where the chemical is handled.

Operational and Handling Protocol

Engineering Controls:

- Always handle **1-(2-Chloroethyl)pyrrolidine** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[6\]](#)
- Provide appropriate exhaust ventilation at places where dust may form.[\[2\]](#)
- Ensure safety shower and eyewash stations are readily accessible.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Inspect gloves for any signs of degradation.[\[4\]](#)
- Dispensing: Carefully weigh and dispense the chemical in a fume hood to avoid dust formation and inhalation of vapors.[\[1\]](#)[\[7\]](#) Use non-sparking tools.[\[1\]](#)[\[4\]](#)
- During Use: Avoid contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- After Handling: Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)[\[6\]](#)
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[6\]](#) Keep it away from incompatible materials and foodstuff containers.[\[1\]](#)[\[6\]](#) Store in a locked-up area.[\[4\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. [2] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs. [2] [4] [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and get immediate medical attention. [2] [3] [4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [3]

Spill and Disposal Plan

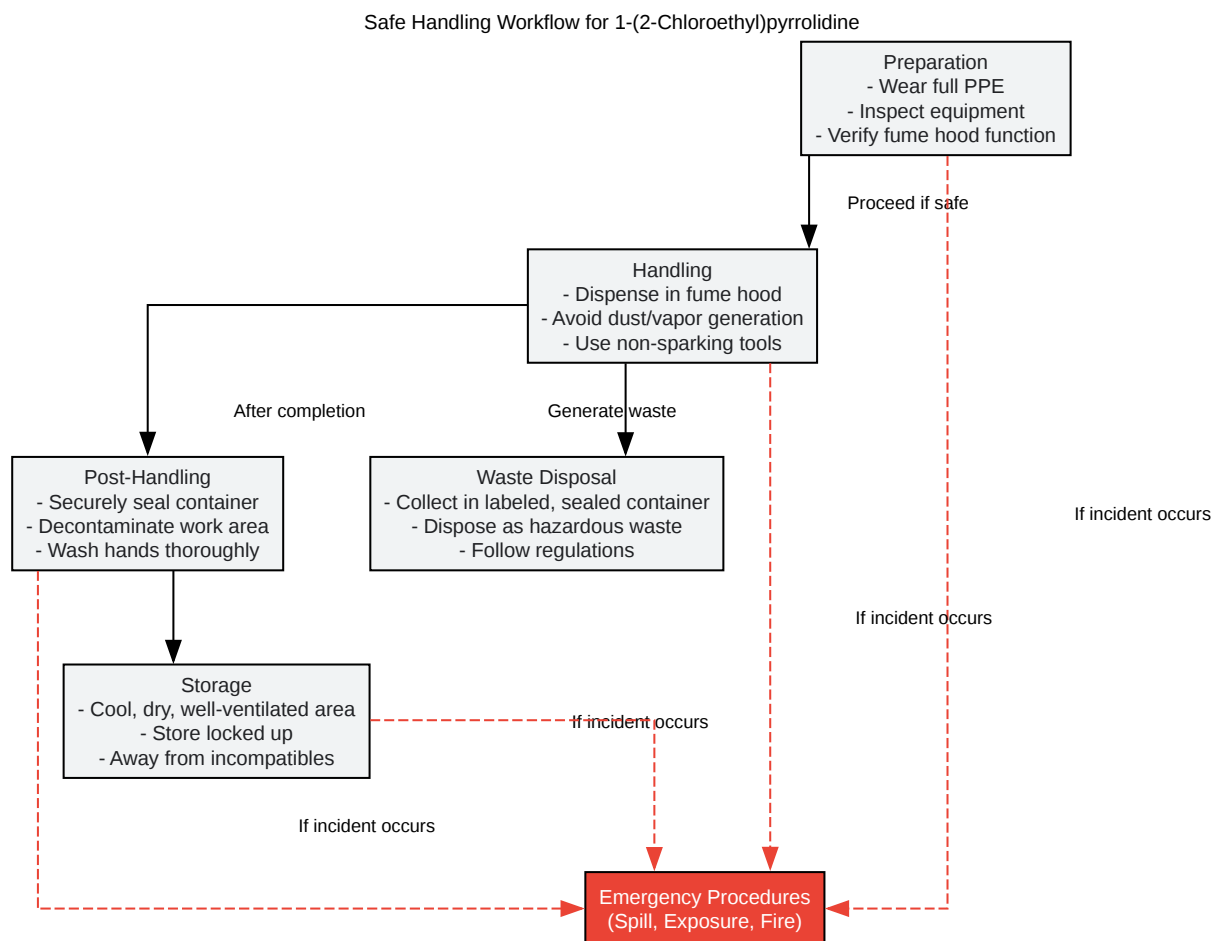
Spill Response:

- Evacuate: Clear the area of all personnel and move upwind.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[1\]](#)[\[6\]](#)
- Clean-up: For minor spills, use dry clean-up procedures to avoid generating dust.[\[6\]](#) Sweep or shovel the material into a clean, dry, labeled, and sealable container for disposal.[\[2\]](#)[\[6\]](#) Do not use compressed air for cleaning.[\[6\]](#)
- Decontamination: Thoroughly decontaminate the area and any equipment used.

Waste Disposal:

- Dispose of the chemical and its container at an approved hazardous waste treatment and disposal facility.[\[4\]](#)
- Disposal must be in accordance with all applicable federal, state, and local regulations.[\[4\]](#)
- Contaminated packaging should be disposed of as unused product.[\[7\]](#)

Workflow for Safe Handling of 1-(2-Chloroethyl)pyrrolidine



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Caption: Logical workflow for the safe handling of **1-(2-Chloroethyl)pyrrolidine**.

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References

- 1. 1-(2-Chloroethyl)pyrrolidine Hydrochloride - Safety Data Sheet [chemicalbook.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. fishersci.ie [fishersci.ie]
- 4. echemi.com [echemi.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
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